

Essential Safety and Operational Guide for Handling D-Mannose-6-13C

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Compound of Interest

Compound Name: *D-Mannose-3-13C*

Cat. No.: *B15556081*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with D-Mannose-6-13C. The following procedures and data are designed to ensure safe handling, storage, and disposal of this stable isotope-labeled compound.

Physicochemical and Safety Data

While a specific Safety Data Sheet (SDS) for D-Mannose-6-13C is not readily available, the isotopic labeling with 13C does not significantly alter its chemical properties or hazards compared to unlabeled D-Mannose.^{[1][2]} D-Mannose is not classified as a hazardous substance.^{[2][3]} The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{C}_6\text{H}_{12}\text{O}_6$	[4]
Molecular Weight	186.11 g/mol	[4]
Appearance	White crystalline powder	[1] [2] [5]
Melting Point	133 °C (lit.)	[4] [5]
Solubility	Soluble in water	[1] [2] [6]
Storage Temperature	Room temperature, away from light and moisture	
Isotopic Purity	≥98 atom % ^{13}C	

Personal Protective Equipment (PPE)

To minimize exposure and prevent contamination, the following personal protective equipment should be worn when handling D-Mannose-6-13C:

- Lab Coat: A standard laboratory coat is required to protect clothing and skin from dust and spills.[\[1\]](#)[\[7\]](#)
- Eye Protection: Safety glasses or goggles should be worn to protect the eyes from dust particles.[\[1\]](#)[\[5\]](#)
- Gloves: Wear appropriate protective gloves, such as powder-free nitrile gloves, to prevent skin contact.[\[1\]](#)[\[7\]](#)

Operational Protocols

Adherence to the following step-by-step procedures will ensure the safe handling and storage of D-Mannose-6-13C.

Handling Procedure

- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to minimize inhalation of dust.[\[3\]](#)

- Avoid Dust Formation: Take care to avoid the creation of dust when handling the powder.[5]
[6]
- Prevent Contamination: Use clean spatulas and weigh boats. Change gloves frequently, especially if they come into contact with other surfaces, to avoid cross-contamination of samples.[7]
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[2]

Storage Protocol

- Container: Keep the container tightly sealed to protect it from moisture and contamination.[2]
[5]
- Storage Conditions: Store the compound in a cool, dry, and well-ventilated place.[2][5]
- Incompatible Materials: Store away from strong oxidizing agents.[2][5]

Disposal Plan

Proper disposal of D-Mannose-6-13C is essential for laboratory safety and environmental compliance.

Waste Identification and Segregation

- Uncontaminated Waste: If the D-Mannose-6-13C waste is pure and not mixed with any hazardous materials, it can be disposed of as non-hazardous chemical waste.[1]
- Contaminated Waste: If the compound is mixed with hazardous substances (e.g., solvents, other chemicals), the resulting mixture must be treated as hazardous waste.[1] The disposal protocol should then follow the guidelines for the hazardous component(s).

Disposal Procedure

- Packaging: Place the solid waste in a clearly labeled and sealed container.[1] The label should include the chemical name ("D-Mannose-6-13C Waste") and the date.

- Record Keeping: Maintain a log of the disposed chemical, including the quantity and date of disposal, as part of your laboratory's chemical inventory or waste log.[1]
- Collection: Dispose of the sealed container according to your institution's specific guidelines for non-hazardous or hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.[8]

Emergency Procedures

In case of accidental exposure or spillage, follow these first-aid and cleanup measures.

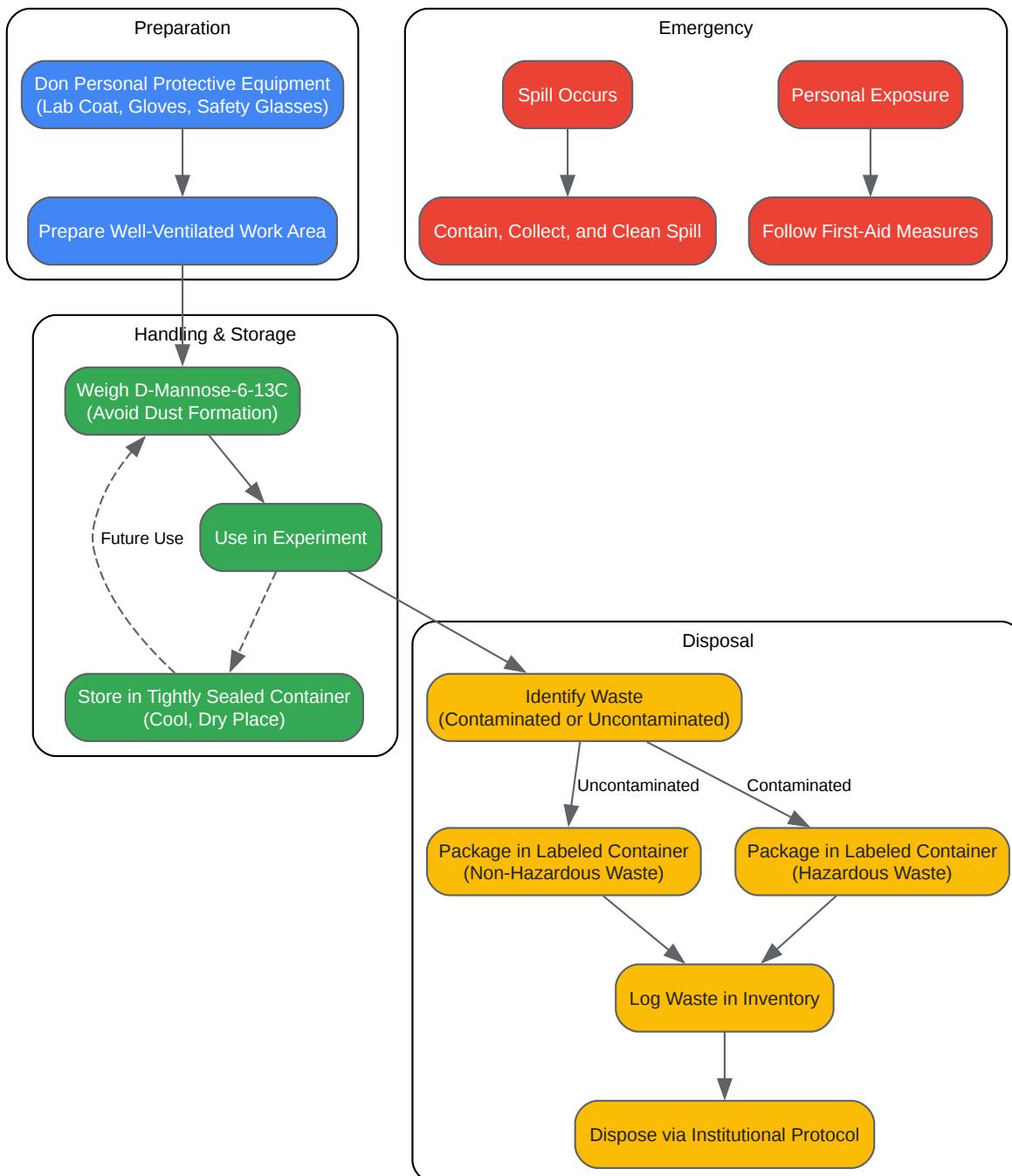
First-Aid Measures

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][6] If irritation persists, seek medical attention.
- Skin Contact: Wash the affected area immediately with plenty of soap and water.[1][6]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[3]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[3] Seek medical attention if discomfort occurs.[6]

Spill Cleanup

- Containment: For a dry spill, carefully sweep or vacuum the powder, avoiding dust generation.[2][6]
- Collection: Place the collected material into a sealed and labeled container for disposal.[1][2]
- Decontamination: Clean the spill area with water and a cloth.[1][6]

Workflow for Handling and Disposal of D-Mannose-6-13C



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Caption: Workflow for the safe handling and disposal of D-Mannose-6-13C.

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